

# 2,3-Dibromopropionamide CAS number and properties

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## Compound of Interest

Compound Name: 2,3-Dibromopropionamide

Cat. No.: B076969

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## Technical Guide to 2,3-Dibromopropionamide

CAS Number: 15102-42-8

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of **2,3-Dibromopropionamide**, a halogenated amide with significant chemical reactivity. This guide details its chemical and physical properties, toxicological profile, and plausible biological mechanisms of action, supported by experimental context and data presented for clarity and further research application.

## Chemical and Physical Properties

**2,3-Dibromopropionamide** is a white to off-white crystalline solid.<sup>[1]</sup> It is characterized by the presence of two bromine atoms vicinal to an amide functional group, which confers high reactivity to the molecule. It is used as a raw material and intermediate in organic synthesis, particularly for pharmaceuticals, agrochemicals, and dyestuffs.<sup>[2]</sup>

Table 1: Physicochemical Properties of **2,3-Dibromopropionamide**

Property	Value	Source
CAS Number	15102-42-8	[1][2][3]
Molecular Formula	C <sub>3</sub> H <sub>5</sub> Br <sub>2</sub> NO	[1][2][3]
Molecular Weight	230.89 g/mol	[3]
Appearance	White to off-white powder/crystal	[1]
Melting Point	132-133 °C	[2]
Boiling Point (Predicted)	315.6 ± 32.0 °C	[2]
Density (Predicted)	2.186 g/cm <sup>3</sup>	[2]
Solubility	Insoluble in water; Slightly soluble in DMSO and Methanol	[1][2]
Storage Temperature	2-8°C	[2]

## Synthesis

While a specific, detailed experimental protocol for the synthesis of **2,3-Dibromopropionamide** is not readily available in public literature, a plausible and common method would be the direct bromination of acrylamide. This reaction involves the electrophilic addition of bromine across the double bond of the acrylamide molecule.

## Experimental Protocol: Conceptual Synthesis of 2,3-Dibromopropionamide

Objective: To synthesize **2,3-Dibromopropionamide** by the bromination of acrylamide.

Materials:

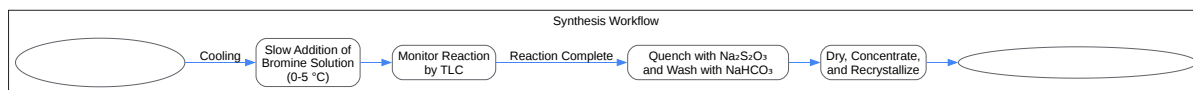
- Acrylamide
- Liquid Bromine

- An inert solvent (e.g., dichloromethane or carbon tetrachloride)
- Sodium thiosulfate solution (for quenching)
- Sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Standard laboratory glassware for organic synthesis (round-bottom flask, dropping funnel, condenser, etc.)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a condenser, dissolve acrylamide in an appropriate inert solvent. Cool the mixture in an ice bath.
- **Bromination:** Slowly add a solution of liquid bromine in the same solvent to the cooled acrylamide solution via the dropping funnel with constant stirring. The reaction is exothermic and should be maintained at a low temperature.
- **Reaction Monitoring:** The disappearance of the bromine's reddish-brown color indicates the progress of the reaction. The reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, quench any unreacted bromine by adding a saturated solution of sodium thiosulfate. Separate the organic layer and wash it with a saturated sodium bicarbonate solution to remove any acidic byproducts, followed by a wash with brine.
- **Isolation and Purification:** Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure. The resulting crude product can be purified by recrystallization from a suitable solvent system to yield pure **2,3-Dibromopropionamide**.

Diagram 1: Conceptual Experimental Workflow for the Synthesis of **2,3-Dibromopropionamide**



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Caption: A conceptual workflow for the laboratory synthesis of **2,3-Dibromopropionamide**.

## Toxicological Profile and Biological Activity

**2,3-Dibromopropionamide** is classified as a hazardous substance. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it is harmful if swallowed, causes severe skin burns and eye damage, and may cause respiratory irritation.[3]

Table 2: GHS Hazard Statements for **2,3-Dibromopropionamide**

Hazard Code	Description	Class
H302	Harmful if swallowed	Acute toxicity, oral (Category 4)
H314	Causes severe skin burns and eye damage	Skin corrosion/irritation (Category 1B)
H335	May cause respiratory irritation	Specific target organ toxicity, single exposure (Category 3)

Source: PubChem[3]

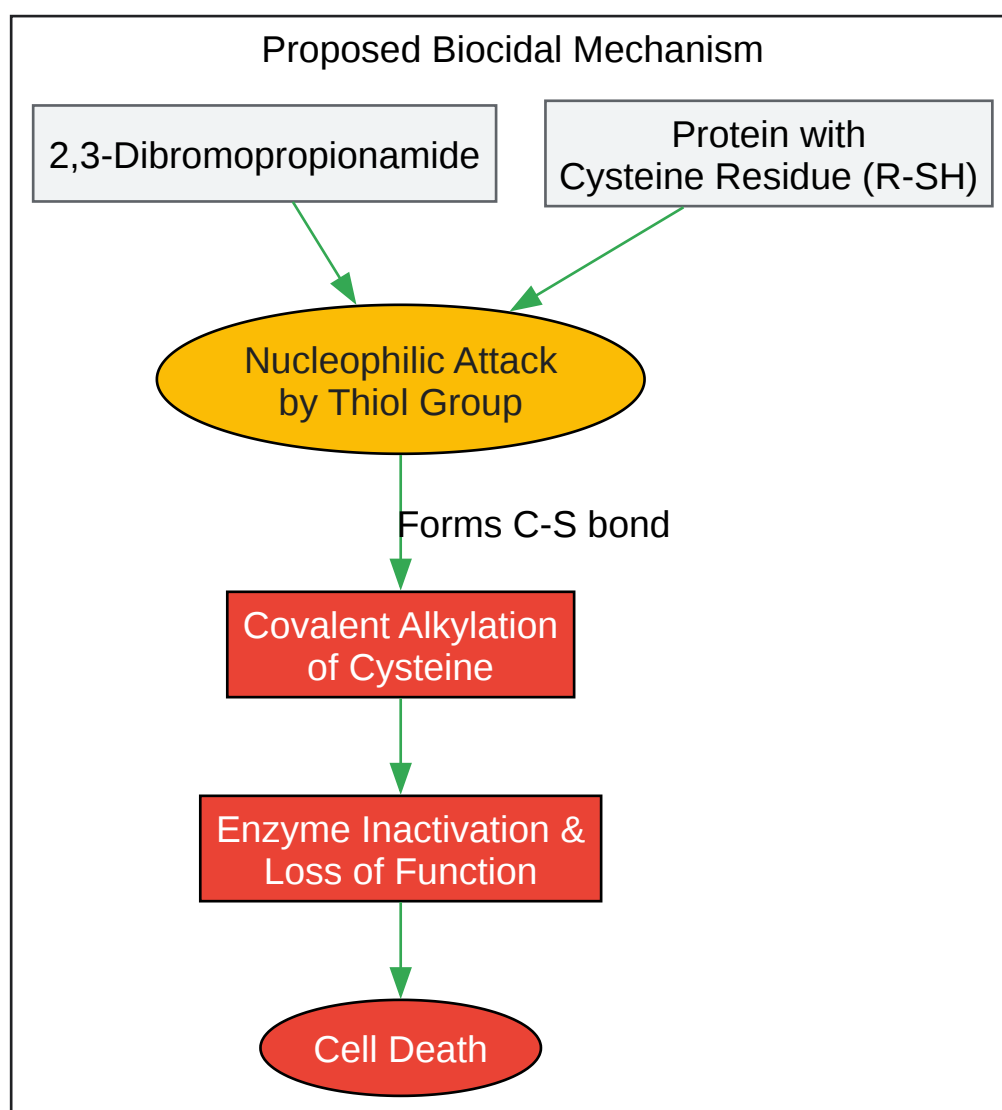
## Mechanism of Action

The biological activity of **2,3-Dibromopropionamide**, particularly its biocidal properties, is likely attributed to its electrophilic nature. Similar to other halogenated biocides like 2,2-dibromo-3-nitropropionamide (DBNPA), it is expected to react with nucleophilic functional groups in

biological macromolecules.[4] The primary targets are likely the thiol groups of cysteine residues in proteins.

This reaction proceeds via nucleophilic substitution, where the sulfur atom of the thiol group attacks one of the carbon atoms bearing a bromine atom, leading to the displacement of the bromide ion and the formation of a covalent bond. This modification can lead to the inactivation of essential enzymes, disruption of protein structure and function, and ultimately, cell death. This mechanism suggests that **2,3-Dibromopropionamide** acts as a broad-spectrum biocide.

Diagram 2: Proposed Mechanism of Action of **2,3-Dibromopropionamide**



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Caption: The proposed mechanism of biocidal action via protein alkylation.

## Applications in Research

Given its chemical structure and reactivity, **2,3-Dibromopropionamide** holds potential as a research tool in several areas:

- **Covalent Inhibitor Development:** Its ability to form covalent bonds with nucleophilic amino acid residues makes it a scaffold or fragment for the design of covalent inhibitors targeting specific enzymes.
- **Chemical Biology Probes:** It can be used as a probe to identify and study proteins with reactive cysteine residues, which are often involved in catalysis, redox signaling, and protein stability.
- **Biocide Efficacy Studies:** As a potent biocide, it can be used in studies investigating microbial resistance mechanisms and the development of new antimicrobial agents.

## Safety and Handling

Due to its hazardous nature, **2,3-Dibromopropionamide** must be handled with appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. All manipulations should be performed in a well-ventilated fume hood to avoid inhalation of dust or vapors. In case of contact, immediately flush the affected area with copious amounts of water and seek medical attention. Store in a cool, dry, and well-ventilated area away from oxidizing agents.<sup>[5]</sup>

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